

Physicochemical Data of Acetic Propionic Anhydride

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| Compound of Interest | | |
|----------------------|----------------------------|-----------|
| Compound Name: | Acetic propionic anhydride | |
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A compilation of the key physical and chemical properties of **acetic propionic anhydride** is presented below. These values have been aggregated from various chemical databases and literature sources.

| Property | Value | Reference |
|----------------------|---------------------------------|-----------|
| Boiling Point | 154.1°C at 760 mmHg | [1][2] |
| 153.5°C | [3] | |
| Molecular Formula | C5H8O3 | [4][5] |
| Molecular Weight | 116.12 g/mol | [3][6] |
| Density | 1.039 g/cm ³ | [1][2] |
| 1.0367 g/cm³ at 17°C | [3] | |
| Flash Point | 63.5°C | [1][2] |
| Refractive Index | 1.399 | [1][2] |
| Vapor Pressure | 3.23 mmHg at 25°C | [1][2] |
| Storage Temperature | 2-8°C under an inert atmosphere | [1] |
| CAS Number | 13080-96-1 | [1][5] |



Experimental Protocols

While a specific experimental protocol for the determination of the boiling point of **acetic propionic anhydride** is not explicitly detailed in the surveyed literature, the boiling point is a fundamental property determined during the purification of the compound by distillation following its synthesis. Below are representative protocols for the synthesis of mixed anhydrides, which would be immediately followed by distillation to isolate the pure product and confirm its boiling point.

Protocol 1: Synthesis via Acyl Chloride and Carboxylic Acid

This method involves the reaction of a carboxylic acid with an acyl chloride to form the mixed anhydride.

Materials:

- Propanoic acid
- · Acetyl chloride
- Anhydrous ether (as solvent)
- Pyridine (as a base to neutralize HCl byproduct)
- Distillation apparatus
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath

Procedure:



- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, dissolve propanoic acid in anhydrous ether under a nitrogen atmosphere.
- Cool the flask in an ice bath to 0-5°C.
- Slowly add an equimolar amount of acetyl chloride to the stirred solution from the dropping funnel.[4]
- After the addition of acetyl chloride, add an equimolar amount of pyridine dropwise to the reaction mixture to neutralize the hydrogen chloride formed.
- Allow the reaction mixture to stir at room temperature for 2-4 hours.
- The pyridinium hydrochloride precipitate is removed by filtration.
- The filtrate, containing the crude **acetic propionic anhydride**, is then subjected to fractional distillation.
- Collect the fraction that distills at 153-155°C at atmospheric pressure (760 mmHg). This fraction corresponds to pure **acetic propionic anhydride**.[1][3]

Protocol 2: Synthesis via Reactive Distillation

A common industrial method for producing anhydrides involves the reaction of a carboxylic acid with an existing anhydride, driving the reaction by removing the more volatile acidic byproduct through distillation.

Materials:

- Acetic anhydride
- Propionic acid
- · Reactive distillation column
- Reboiler and condenser



Acidic catalyst (optional, e.g., mineral acid)

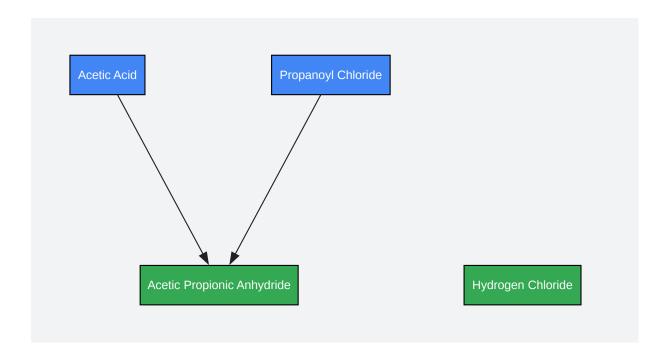
Procedure:

- Charge the reboiler of a reactive distillation column with a mixture of acetic anhydride and propionic acid.[7] The molar ratio can be varied to optimize the yield.[7]
- Heat the mixture to initiate the reaction and distillation. The reaction between acetic anhydride and propionic acid forms **acetic propionic anhydride** and acetic acid.
- The more volatile acetic acid is continuously removed from the top of the column, which shifts the equilibrium towards the formation of the mixed anhydride.[7]
- The less volatile acetic propionic anhydride and any unreacted starting materials are retained in the lower section of the column and the reboiler.
- After the reaction is complete, the crude product in the reboiler is purified by fractional distillation under atmospheric or reduced pressure.
- The fraction corresponding to acetic propionic anhydride is collected at its characteristic boiling point.

Visualizations

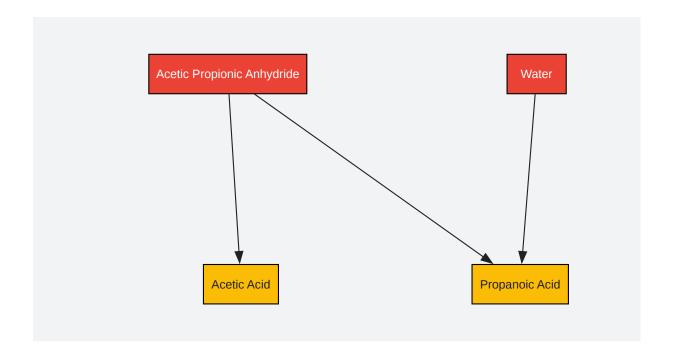
The following diagrams illustrate the chemical synthesis and a key reaction of **acetic propionic anhydride**, as well as a generalized workflow for its synthesis and purification.





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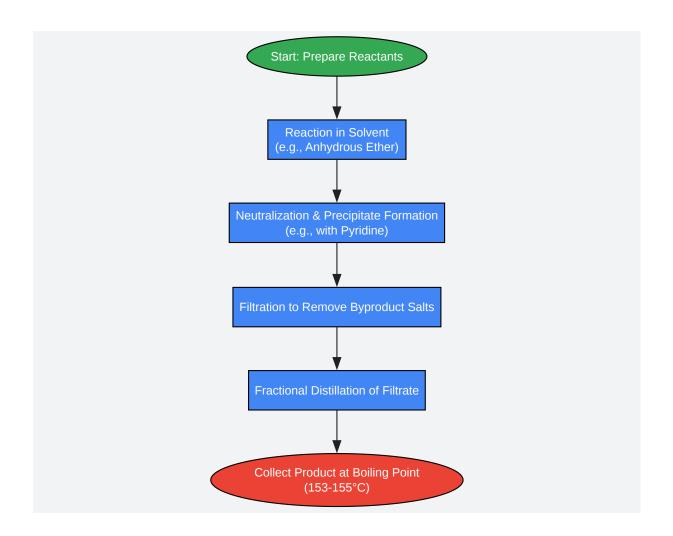
Caption: Synthesis of Acetic Propionic Anhydride.





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Caption: Hydrolysis of Acetic Propionic Anhydride.[4]



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Caption: Synthesis and Purification Workflow.

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